

Trisulfo-Cy3 Methyltetrazine: A Technical Guide to Water Solubility and Stability

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Compound of Interest		
Compound Name:	Trisulfo-Cy3 Methyltetrazine	
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the water solubility and stability of **Trisulfo-Cy3 Methyltetrazine**, a key reagent in bioorthogonal chemistry. This document outlines the physicochemical properties, stability profile, and experimental protocols relevant to the handling and application of this fluorescent probe in research and development.

Core Properties of Trisulfo-Cy3 Methyltetrazine

Trisulfo-Cy3 Methyltetrazine is a highly versatile molecule that combines the bright and photostable fluorescent properties of the cyanine dye Cy3 with the highly reactive methyltetrazine moiety. The inclusion of three sulfonate groups significantly enhances its hydrophilicity, making it an ideal candidate for applications in aqueous biological environments. [1]

Physicochemical Characteristics

The key physicochemical properties of **Trisulfo-Cy3 Methyltetrazine** are summarized in the table below. These parameters are crucial for its application in bioorthogonal labeling and imaging.



Property	Value	Source(s)
Molecular Weight	~908.07 g/mol	[2][3][4][5]
Appearance	Red solid	[2][4][5]
Excitation Maximum (λ_max, abs_)	~553-555 nm	[3][4][5][6]
Emission Maximum (λ_max, em_)	~569-580 nm	[3][4][5][6]
Molar Extinction Coefficient (ε)	~150,000 cm ⁻¹ M ⁻¹	[2][3][4][5][6]
Purity	>95% (typically determined by HPLC)	[2][4][5][6]

Water Solubility

The presence of three sulfonate groups renders **Trisulfo-Cy3 Methyltetrazine** highly soluble in water and other polar solvents.[1][3][6] While specific quantitative data for **Trisulfo-Cy3 Methyltetrazine** is not readily available in public literature, a closely related compound, sulfo-Cyanine3 maleimide, exhibits a water solubility of 0.43 M or 36 g/L.[7] This suggests a similarly high degree of aqueous solubility for **Trisulfo-Cy3 Methyltetrazine**. The compound is also soluble in other common laboratory solvents.

Solvent	Solubility	Source(s)
Water	Highly soluble (exact value not published)	[2][3][4][5][6]
Dimethyl sulfoxide (DMSO)	Soluble	[2][3][4][5][6]
Dimethylformamide (DMF)	Soluble	[2][3][4][5][6]
Methanol (MeOH)	Soluble	[2][4][5]

Stability Profile



The stability of **Trisulfo-Cy3 Methyltetrazine** is a critical factor for its successful application in experimental settings, particularly in prolonged studies or those conducted under physiological conditions.

Chemical Stability

The methyltetrazine moiety is known to possess optimal stability at physiological pH, which is crucial for its use in live-cell and in-vivo applications.[3][7] The cyanine dye core is also generally stable, although prolonged exposure to certain chemical environments can affect its integrity. For optimal long-term storage and to prevent degradation of the reactive methyltetrazine group, specific conditions should be maintained.

Photostability

As a cyanine dye, Trisulfo-Cy3 is bright and relatively photostable, making it suitable for fluorescence microscopy and other imaging applications.[7] However, like all fluorophores, it is susceptible to photobleaching upon intense or prolonged exposure to excitation light. The photostability can be influenced by the local chemical environment.

Storage and Handling

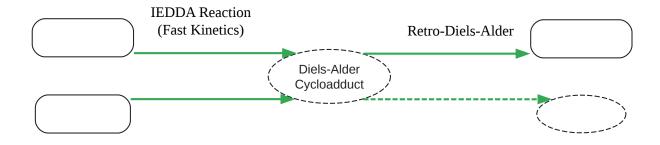
Proper storage is essential to maintain the integrity and reactivity of **Trisulfo-Cy3 Methyltetrazine**.

Condition	Recommendation	Source(s)
Long-Term Storage Temperature	-20°C	[2][3][4][5][6][7]
Shipping Temperature	Ambient temperature	[2][4][5][6][7]
Light Exposure	Store in the dark; avoid prolonged exposure to light.	[7]
Moisture	Desiccate for long-term storage.	[2][4][5][7]
Shelf Life (at -20°C)	Up to 24 months from receipt.	[7]



Core Application: Bioorthogonal Ligation

The primary application of **Trisulfo-Cy3 Methyltetrazine** is its participation in the inverse-electron-demand Diels-Alder (IEDDA) cycloaddition reaction with a trans-cyclooctene (TCO)-modified molecule. This reaction is a cornerstone of bioorthogonal "click" chemistry.[8][9]



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Inverse-Electron-Demand Diels-Alder (IEDDA) Reaction Pathway.

This bioorthogonal reaction is exceptionally fast and highly specific, proceeding rapidly under physiological conditions without the need for a catalyst.[8][9][10] The reaction forms a stable covalent bond, leading to the fluorescent labeling of the target biomolecule.[8]

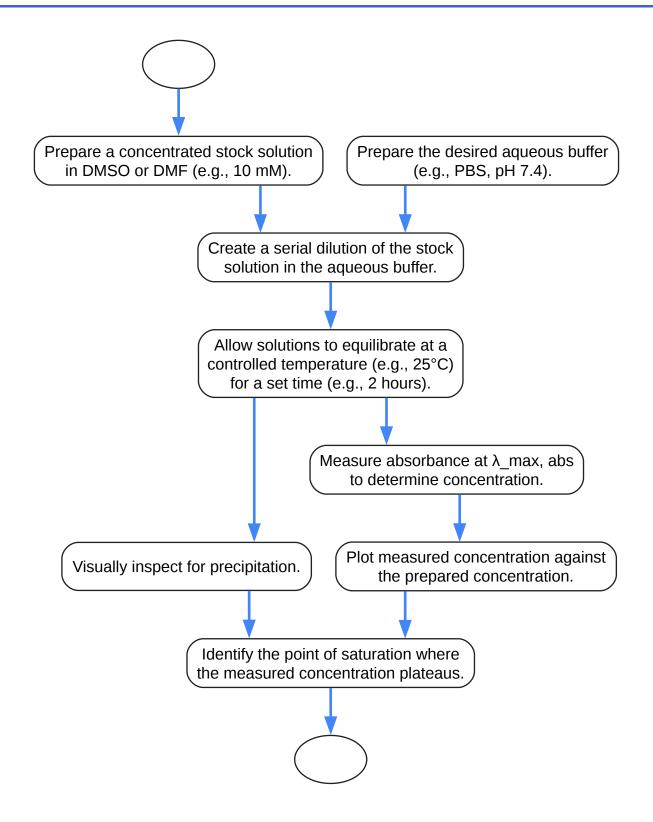
Experimental Protocols

The following section provides detailed methodologies for assessing the water solubility and stability of **Trisulfo-Cy3 Methyltetrazine**, as well as a general protocol for its use in bioconjugation.

Protocol for Determining Aqueous Solubility

This protocol is a generalized method for determining the solubility of a fluorescent dye in an aqueous buffer.





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